

physical and mechanical characteristics of EN40B

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Compound of Interest

Compound Name: EN40

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An In-depth Technical Guide to the Physical and Mechanical Characteristics of **EN40B** Steel

Introduction to EN40B (722M24) Steel

EN40B, also known by its British Standard designation 722M24, is a high-tensile, chromium-molybdenum (Cr-Mo) nitriding steel.[1][2][3] It is renowned for its suitability for the nitriding process, a thermochemical heat treatment that diffuses nitrogen into the surface of the steel, creating an exceptionally hard, wear-resistant case.[4][5] This case-hardening process is performed at a relatively low temperature, which minimizes distortion and results in a scale-free surface.[6]

Typically supplied in the hardened and tempered 'T' condition, **EN40B** offers a desirable combination of high tensile strength, good toughness, and excellent ductility.[2][6] The material maintains its surface hardness at operating temperatures up to 500°C.[7][8] These properties make **EN40B** an ideal choice for high-stress components that require superior wear resistance, high fatigue strength, and good shock resistance.[3][6][7] Common applications are found in the automotive, aerospace, textile, and general engineering industries, including components like crankshafts, gears, spindles, drills, and pins.[6][7]

Chemical Composition

The nominal chemical composition of **EN40B** steel is detailed below. The presence of chromium and molybdenum enhances its strength, toughness, and hardenability.[1]

Element	Content (weight %)
Carbon (C)	0.20 - 0.30
Chromium (Cr)	2.80 - 3.50
Molybdenum (Mo)	0.40 - 0.70
Manganese (Mn)	0.40 - 0.70
Silicon (Si)	0.10 - 0.40
Nickel (Ni)	0.40 (max)
Sulfur (S)	0.040 - 0.05 (max)
Phosphorus (P)	0.035 - 0.05 (max)
Sources: [1] [2] [3] [6] [9]	

Physical Characteristics

The key physical properties of **EN40B** steel are summarized in the following table.

Property	Value
Density	7.85 g/cm ³
Modulus of Elasticity	210 GPa
Thermal Conductivity	44.0 W/m·K
Specific Heat Capacity	460 J/kg·K
Poisson's Ratio	0.3
Source: [9]	

Mechanical Characteristics

The mechanical properties of **EN40B** are highly dependent on its heat treatment condition. The data below is presented for common conditions, including the typically supplied hardened and tempered 'T' condition.

Condition	Tensile Strength (N/mm ²)	0.2% Proof/Yield Strength (N/mm ²)	Elongation (%)	Impact (Izod/Charpy KCV J)	Hardness (Brinell, HB)	Hardness (Rockwell C)
Annealed	-	-	-	-	255 (max)	~99 HRB
Condition 'T'	850 - 1000	680 (min)	13 (min)	50 (min)	248 - 302	~25-32 HRC
Condition 'U'	925 - 1075	755 (min)	12 (min)	42 (min)	269 - 331	~28-36 HRC
Nitrided Case	-	-	-	-	>750 VPN	61 - 65 HRC

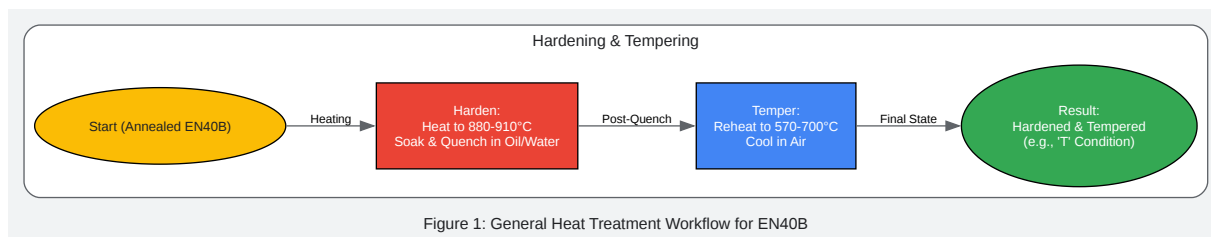
Sources:[2]

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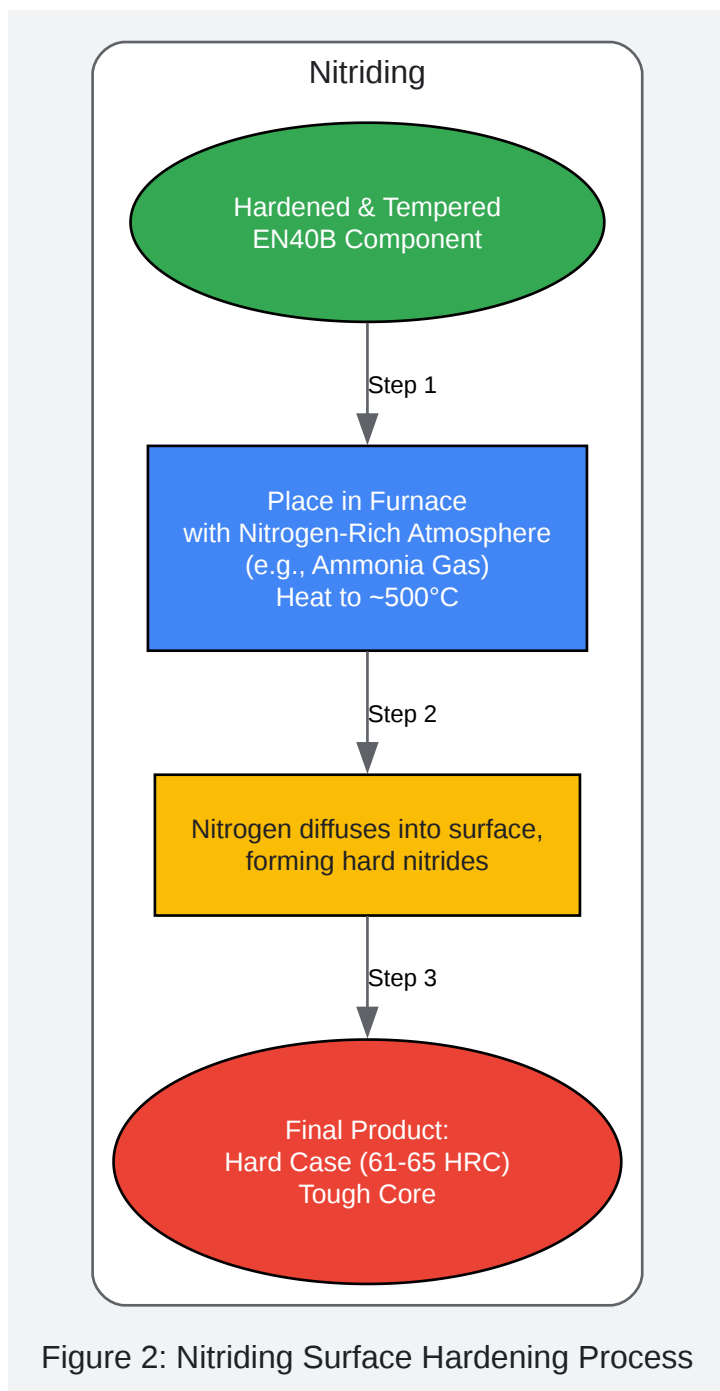
Heat Treatment and Processing

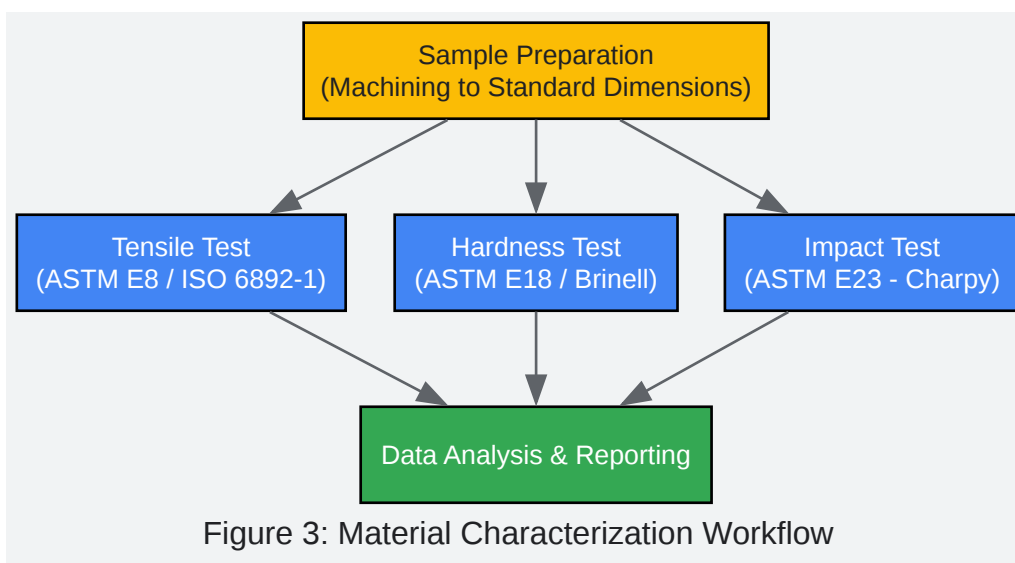
The mechanical properties of **EN40B** are developed through carefully controlled heat treatment processes. The primary workflows include hardening and tempering to achieve the core properties, followed by an optional nitriding stage for surface hardening.

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Caption: General Heat Treatment Workflow for **EN40B**.

The key characteristic of **EN40B** is its suitability for nitriding. This process creates a hard, wear-resistant surface while maintaining the core's toughness.





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